

Performance comparison of diisononyl phthalate (DINP) and diisodecyl phthalate (DIDP)

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Compound of Interest

Compound Name: Diisononyl phthalate

Cat. No.: B122871

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Performance Showdown: Diisononyl Phthalate (DINP) vs. Diisodecyl Phthalate (DIDP)

In the realm of high-molecular-weight plasticizers, **diisononyl phthalate** (DINP) and diisodecyl phthalate (DIDP) stand out as two of the most widely utilized options for imparting flexibility and durability to polyvinyl chloride (PVC) and other polymers. While structurally similar, a subtle difference in their alkyl chain length—a C9 backbone for DINP versus a C10 backbone for DIDP—gives rise to distinct performance characteristics.^[1] This guide offers an objective comparison of their performance, supported by experimental data, to assist researchers, scientists, and drug development professionals in making informed material selection decisions.

At a Glance: Key Performance Differences

Property	Diisononyl Phthalate (DINP)	Diisodecyl Phthalate (DIDP)	Key Distinction
Chemical Formula	C ₂₆ H ₄₂ O ₄	C ₂₈ H ₄₆ O ₄	DIDP has a longer carbon backbone.[1]
Molecular Weight	~419 g/mol	446.68 g/mol	DIDP is approximately 6-7% heavier.[1]
Plasticizing Efficiency	More efficient	Less efficient	DINP requires less material to achieve the same flexibility.[1]
Processing	Easier processing, lower gelation temperature	Requires 2-5 phr more material and slightly higher processing temperatures.[1]	DINP offers potential energy and material cost savings during processing.[1]
Thermal Stability	Good for applications in the 60-80°C range.	Superior thermal stability, preferred for applications above 75°C.[1]	DIDP is better suited for high-temperature applications.[1]
Low-Temperature Flexibility	Good	Excellent	DIDP shows better results in bell brittleness and clash berg impact tests.[1]
Migration Resistance	Good	Superior	DIDP's longer carbon chain leads to less migration and better permanence.[1]
Volatility	Low, more than 50% less volatile than DOP.	Very low, evaporates 76% less than DOP.[1]	DIDP is the more permanent option of the two.[1][2]

In-Depth Performance Analysis

Physical and Chemical Properties

The fundamental difference between DINP and DIDP lies in their chemical structure. DINP is a complex mixture of C8, C9, and C10 branched alkyl esters, with C9 being the predominant component, resulting in an average molecular formula of $C_{26}H_{42}O_4$ and a molecular weight of approximately 420.6 g/mol .[3] In contrast, DIDP is a mixture of di-C9-11 branched alkyl esters, with a C10-rich composition, an average molecular formula of $C_{28}H_{46}O_4$, and a higher average molecular weight of 446.68 g/mol .[1][3] This seemingly minor difference in molecular weight and carbon chain length has a significant impact on their physical properties and performance as plasticizers.[1]

Property	Diisononyl Phthalate (DINP)	Diisodecyl Phthalate (DIDP)
CAS Number	68515-48-0, 28553-12-0[3]	68515-49-1, 26761-40-0[3]
Molecular Formula	$C_{26}H_{42}O_4$ (average)[3]	$C_{28}H_{46}O_4$ (average)[1][3]
Molecular Weight	~420.6 g/mol [3]	446.68 g/mol [1]
Appearance	Clear, colorless, nearly odorless liquid[1]	Oily, viscous liquid[1]
Water Solubility	< 0.001 mg/L[4]	< 0.001 mg/L[4]
log Kow (Octanol-Water Partition Coefficient)	> 8.0[4]	> 8.0[4]

Plasticizer Performance in PVC

The primary function of a plasticizer is to increase the flexibility and workability of a polymer. In this regard, DINP exhibits higher plasticizing efficiency compared to DIDP.[1] This means that a smaller quantity of DINP is required to achieve the same level of softness in a PVC formulation. [1][5] Consequently, DINP offers advantages in terms of lower material usage and easier processing due to a lower gelation temperature, which can translate to reduced energy costs and faster processing cycles.[1]

However, the trade-off for DIDP's lower efficiency is its superior permanence.[1] The longer C10 backbone of DIDP results in stronger physical entanglement with the PVC polymer chains, leading to significantly lower migration and volatility.[1] This makes DIDP the preferred choice

for applications where long-term durability and minimal plasticizer loss are critical, such as in automotive interiors, and wire and cable insulation for high-temperature environments.[1][6]

Performance Metric	Diisononyl Phthalate (DINP)	Diisodecyl Phthalate (DIDP)
Plasticizing Efficiency	Higher	Lower (requires 2-5 phr more to match DINP)[1]
Migration Resistance	Good	Superior[1]
Volatility	Low	Very Low (76% less than DOP) [1]
Thermal Stability	Good (60-80°C)[1]	Superior (>75°C)[1]
Low-Temperature Performance	Good	Excellent[1]

Toxicological Profile

Both DINP and DIDP have been extensively studied for their potential health effects. According to the U.S. Environmental Protection Agency (EPA), both substances can cause developmental toxicity and liver damage.[7] However, DINP is considered to be more toxic as these effects are observed at lower exposure levels in animal studies.[7] Furthermore, the EPA has determined that DINP could potentially cause cancer at higher exposure levels, a conclusion not reached for DIDP.[7][8]

A key distinction in their toxicological profiles is that DINP has the potential to cause "phthalate syndrome," a term describing effects on the developing male reproductive system.[7][8] Consequently, the EPA includes DINP in its cumulative risk assessment for phthalates with this potential, while DIDP is excluded.[7][8] Neither DINP nor DIDP are classified as "endocrine disruptors" according to the World Health Organization/International Programme on Chemical Safety definition, as they do not produce adverse effects on the male reproductive tract in intact organisms.[9]

Toxicological Endpoint	Diisononyl Phthalate (DINP)	Diisodecyl Phthalate (DIDP)
Developmental Toxicity	Can cause developmental toxicity[7]	Can cause developmental toxicity[7]
Liver Damage	Can cause liver damage[7]	Can cause liver damage[7]
Carcinogenicity	Potential to cause cancer at high exposure levels[7]	Evidence not strong enough to conclude it causes cancer in people[7]
Phthalate Syndrome Potential	Yes[7][8]	No[7][8]
Endocrine Disruptor Classification (WHO/IPCS)	No[9]	No[9]

Environmental Fate

Both DINP and DIDP are mixtures of isomers, which can make precise environmental fate and behavior analysis complex.[10] However, general conclusions can be drawn. Both plasticizers have a high potential for bioaccumulation due to their high octanol-water partition coefficient (log Kow) values and will strongly adsorb to sewage sludge, soils, and sediments.[10]

In sewage treatment plants, it is estimated that a significant portion of both DINP (82%) and DIDP (84.8%) will be adsorbed onto sludge.[10] Both are considered readily biodegradable in most aquatic and terrestrial environments under aerobic conditions.[11][12] However, under low-oxygen (anaerobic) conditions, their biodegradation potential is very low, suggesting they could persist longer in subsurface sediments and soils.[11][12]

Environmental Fate Parameter	Diisononyl Phthalate (DINP)	Diisodecyl Phthalate (DIDP)
Adsorption to Sewage Sludge	~82% [10]	~84.8% [10]
Degradation in Sewage Sludge	~10% [10]	~3.9% [10]
Release with Aqueous Effluent	~7% [10]	~8.1% [10]
Biodegradability (Aerobic)	Readily biodegradable [11]	Readily biodegradable [12]
Biodegradability (Anaerobic)	Very low potential [11]	Very low potential [12]

Experimental Protocols

Accurate and reproducible data are paramount in the comparative evaluation of plasticizers. The following are detailed methodologies for key experiments cited in this guide.

Determination of Plasticizer Migration (ISO 177)

This method quantifies the tendency of a plasticizer to migrate from a plastic material into an absorbent material.

Apparatus:

- Analytical balance, accurate to 0.001 g.
- Micrometer, accurate to 0.01 mm.
- Air-circulating oven, capable of maintaining the specified temperature within $\pm 2^{\circ}\text{C}$.
- Glass plates.
- Weights (5 kg).
- Absorbent backing discs (e.g., activated carbon), 60 mm \pm 1 mm in diameter and at least 0.5 mm thick.

Procedure:

- Prepare test specimens as discs of 50 mm \pm 1 mm in diameter and a specified thickness (e.g., 0.5 mm).
- Condition the test specimens and absorbent discs in a standard atmosphere (e.g., 23°C and 50% relative humidity) as per ISO 291.
- Weigh the conditioned test specimen to the nearest 0.001 g (m_1).
- Create a sandwich by placing the test specimen between two absorbent discs.
- Place the sandwich between two glass plates and apply a 5 kg weight on top to ensure intimate contact.
- Place the assembly in the air-circulating oven at a specified temperature (e.g., 70°C) for a defined period (e.g., 24 hours).
- After the specified time, remove the assembly from the oven and allow it to cool to room temperature.
- Carefully separate the test specimen from the absorbent discs.
- Recondition the test specimen in the standard atmosphere.
- Weigh the reconditioned test specimen to the nearest 0.001 g (m_2).
- Calculate the plasticizer migration as the loss in mass of the test specimen: Migration (g) = $m_1 - m_2$.

Determination of Volatile Loss (ASTM D1203)

This method determines the volatile loss from a plastic material using activated carbon.

Apparatus:

- Analytical balance, accurate to 0.1 mg.
- Oven, capable of maintaining the specified temperature within $\pm 1^\circ\text{C}$.
- Metal containers with vented lids.

- Activated carbon, 6 to 14 mesh.

Procedure:

- Prepare three circular test specimens of 50 ± 1 mm in diameter and a thickness of 0.25 ± 0.025 mm.
- Condition the specimens at $23 \pm 2^\circ\text{C}$ and $50 \pm 5\%$ relative humidity for at least 40 hours.
- Weigh each conditioned specimen to the nearest 0.1 mg (W_1).
- Spread a 120 cm^3 layer of activated carbon on the bottom of the metal container.
- Place one specimen on the carbon layer, then cover it with another 120 cm^3 of carbon.
- Place the second and third specimens similarly, creating a layered stack.
- Place the vented container in the oven at a specified temperature (e.g., 70°C) for a defined period (e.g., 24 hours).
- After heating, remove the container and allow it to cool to room temperature.
- Carefully remove the specimens and brush off any adhering carbon.
- Recondition the specimens under the same initial conditions.
- Reweigh each specimen to the nearest 0.1 mg (W_2).
- Calculate the percentage of volatile loss for each specimen: $\text{Volatile Loss (\%)} = [(W_1 - W_2) / W_1] \times 100$.
- Report the average of the three specimens.

Tensile Properties of Plastics (ASTM D638)

This test method determines the tensile properties of plastics.

Apparatus:

- Universal Testing Machine (UTM) with a suitable load cell.
- Grips to securely hold the test specimen.
- Extensometer for precise strain measurement.
- Micrometer or other device to measure the width and thickness of the specimen.

Procedure:

- Prepare dumbbell-shaped test specimens according to the dimensions specified in the standard (e.g., Type I).
- Condition the specimens as specified in the material standard.
- Measure the width and thickness of the narrow section of each specimen.
- Mount the specimen in the grips of the UTM, ensuring it is aligned vertically.
- Attach the extensometer to the gauge length of the specimen.
- Set the testing speed as specified in the standard.
- Start the test and record the load and extension data until the specimen ruptures.
- From the stress-strain curve, determine the tensile strength, tensile modulus, and elongation at break.

Durometer Hardness (ASTM D2240)

This method measures the indentation hardness of plastics and elastomers.

Apparatus:

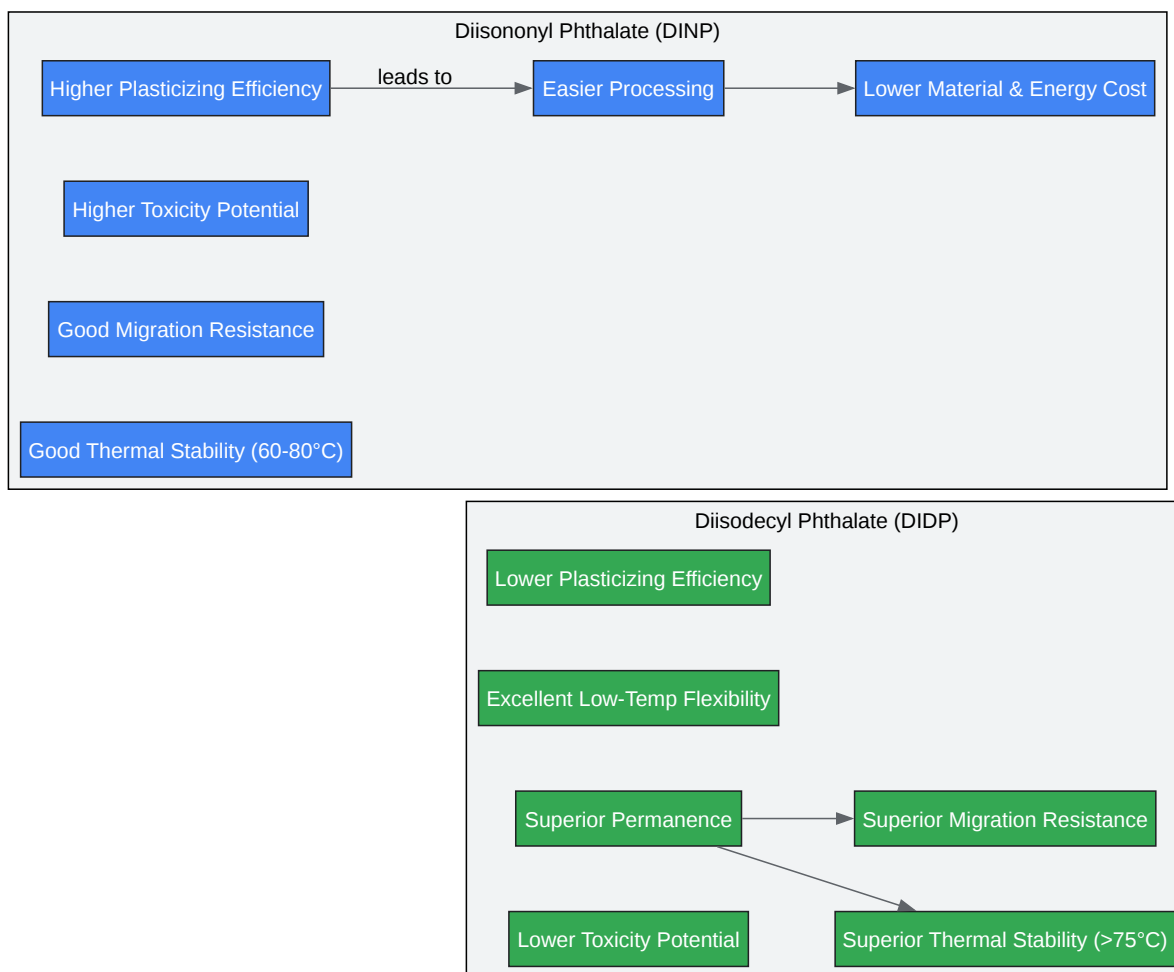
- Durometer with the appropriate indenter type (e.g., Shore A or Shore D).
- A flat, hard surface to support the specimen.

Procedure:

- Place the specimen on a flat, hard surface. The specimen should have a minimum thickness of 6 mm.
- Hold the durometer in a vertical position with the presser foot flat on the specimen surface.
- Apply firm pressure to the durometer to ensure intimate contact between the presser foot and the specimen.
- Read the hardness value from the durometer's scale. The reading should be taken immediately after the presser foot is in full contact with the specimen, or after a specified time delay.
- Take at least five measurements at different locations on the specimen, at least 6 mm apart.
- Report the median of the measurements.

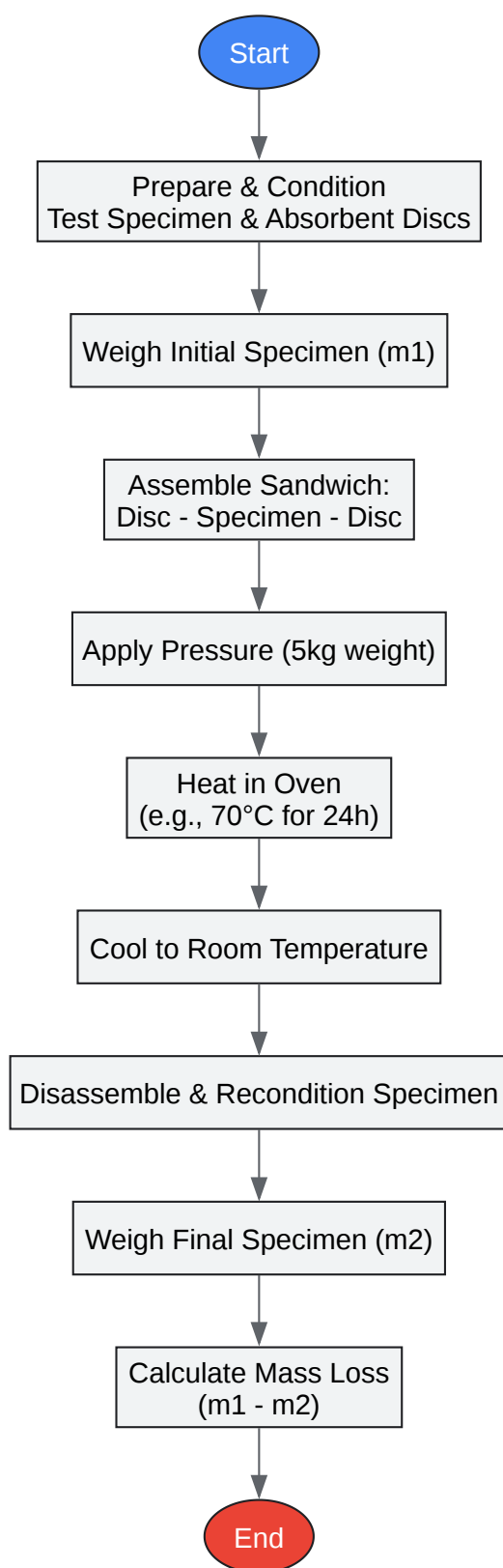
Visualizing Performance and Mechanisms

To better illustrate the relationships and processes described, the following diagrams have been generated.



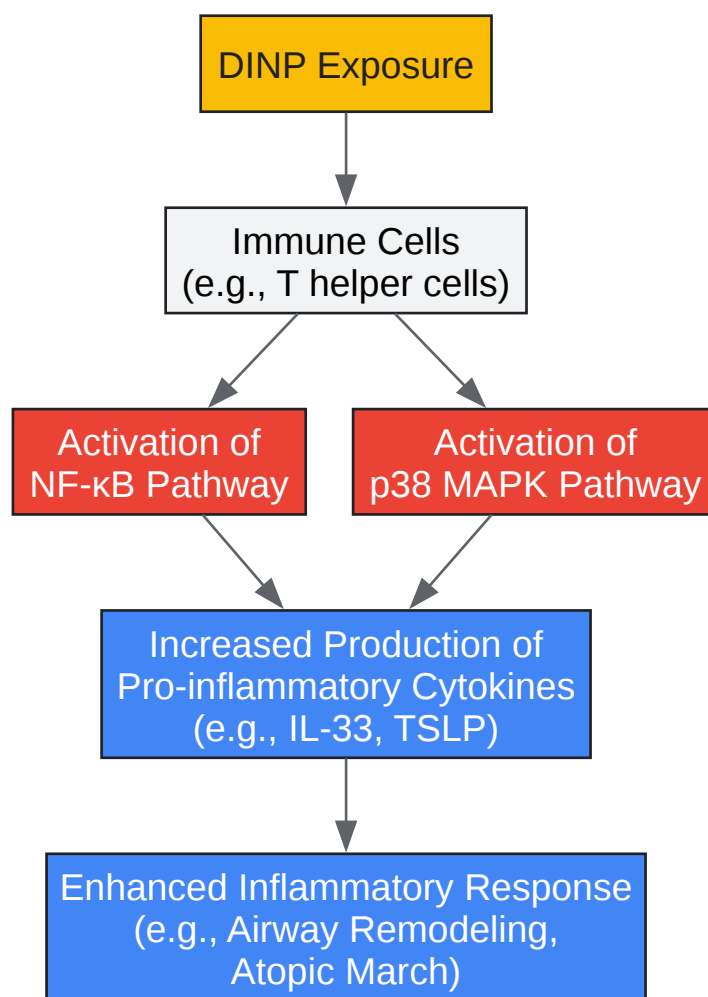
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Caption: A comparative overview of the key performance characteristics of DINP and DIDP.



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Caption: Experimental workflow for determining plasticizer migration based on ISO 177.



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Caption: Simplified signaling pathway of DINP-induced inflammatory response.

Conclusion

The choice between DINP and DIDP is contingent upon the specific performance requirements of the end-product. DINP is a cost-effective, efficient plasticizer well-suited for general-purpose flexible PVC applications where high permanence is not the primary concern. In contrast, DIDP, with its superior thermal stability, low volatility, and excellent migration resistance, is the premium choice for demanding applications that require long-term durability and performance under challenging temperature conditions. While both have been subject to toxicological scrutiny, DIDP is generally considered to have a more favorable profile, particularly concerning reproductive and carcinogenic effects. A thorough evaluation of these performance trade-offs is crucial for optimal material selection in research, development, and manufacturing.

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